

preparing UCL-TRO-1938 stock solutions for experiments

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Compound of Interest

Compound Name: UCL-TRO-1938

Cat. No.: B15073916

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Application Notes and Protocols for UCL-TRO-1938

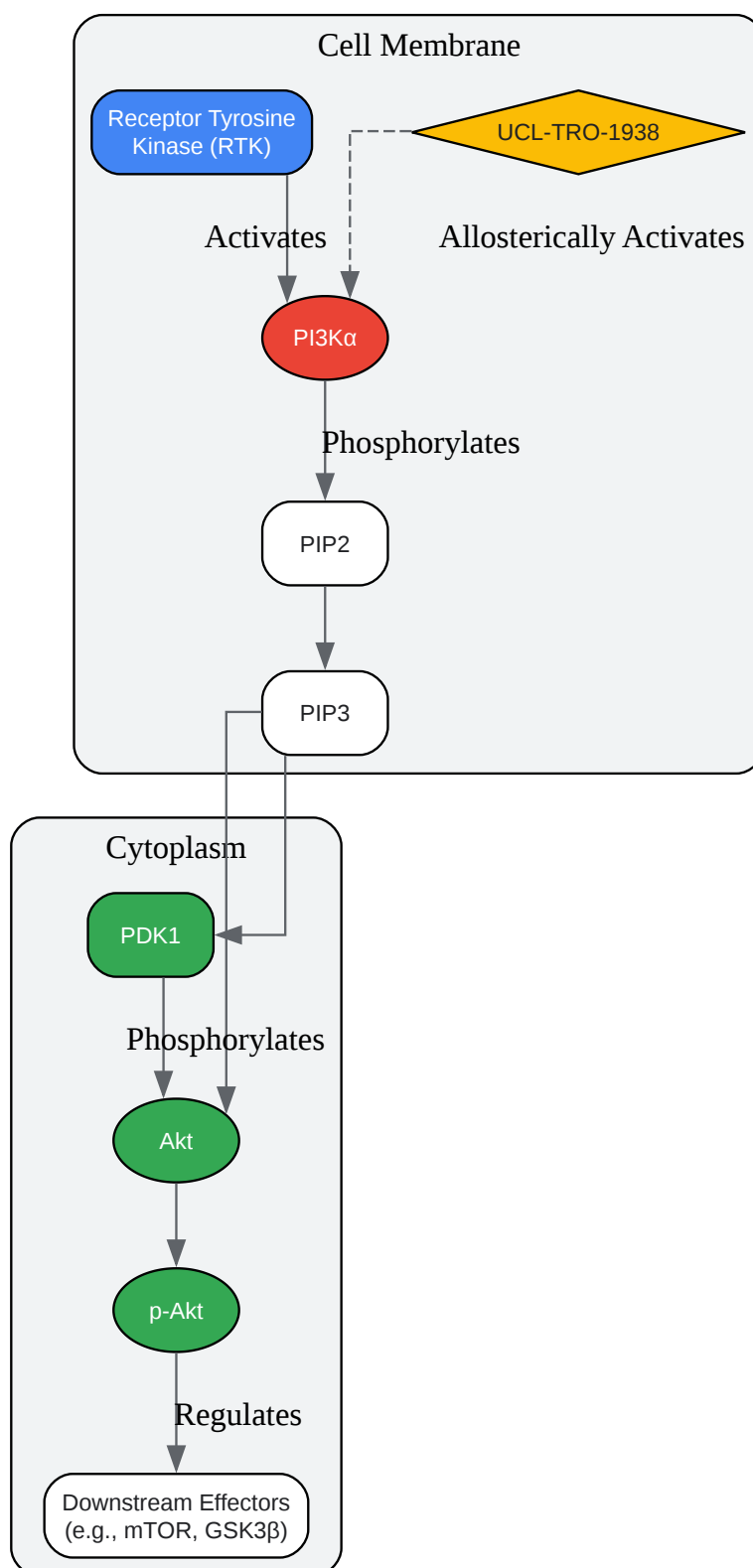
A Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

UCL-TRO-1938 is a potent and selective small molecule allosteric activator of phosphoinositide 3-kinase alpha (PI3K α).^{[1][2][3][4][5]} As a key enzyme in the PI3K/Akt signaling pathway, PI3K α plays a crucial role in cell proliferation, survival, and metabolism.^[3] **UCL-TRO-1938** has been shown to induce cell proliferation and has demonstrated cardioprotective and neuroregenerative effects in preclinical models.^{[1][3][4][5]} These application notes provide detailed protocols for the preparation of **UCL-TRO-1938** stock solutions for use in a variety of research applications.

PI3K α Signaling Pathway

The diagram below illustrates the canonical PI3K/Akt signaling pathway, which is activated by **UCL-TRO-1938**.



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Caption: PI3Kα signaling pathway activated by **UCL-TRO-1938**.

Quantitative Data

The following table summarizes the key quantitative information for **UCL-TRO-1938**.

Property	Value	Reference(s)
Molecular Weight	456.58 g/mol	[5] [6] [7]
CAS Number	2919575-27-0	[7] [8] [9]
Purity	≥98%	[8] [9]
Appearance	Solid	[4] [9]
EC ₅₀ (in vitro)	~60 μM (lipid kinase activity)	[1] [4] [5]
EC ₅₀ (in cells)	2-5 μM (pAkt/PIP3 production)	[3] [4] [5]
Solubility (DMSO)	23 - 50 mg/mL	[2] [6] [8]
Solubility (Water)	Insoluble	[2] [7]
Solubility (Ethanol)	Insoluble	[2] [7]
Storage (Powder)	-20°C for up to 3 years	[6]
Storage (in Solvent)	-80°C for up to 1 year; -20°C for up to 1 month	[1] [3] [10]

Experimental Protocols

1. Preparation of a 10 mM DMSO Stock Solution for In Vitro Experiments

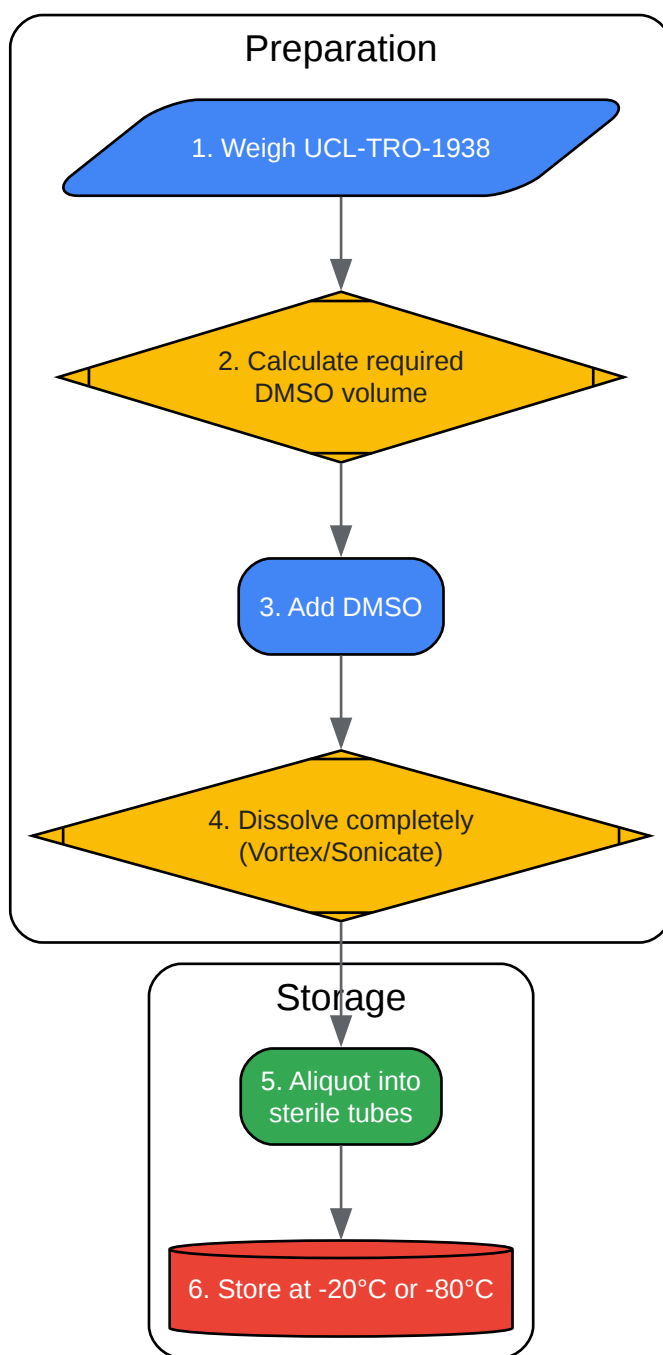
This protocol describes the preparation of a 10 mM stock solution of **UCL-TRO-1938** in dimethyl sulfoxide (DMSO), suitable for most cell-based assays.

Materials:

- **UCL-TRO-1938** powder
- Anhydrous/molecular sieve-dried DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Workflow for Preparing In Vitro Stock Solution



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Caption: Workflow for preparing **UCL-TRO-1938** stock solution.

Procedure:

- **Weighing the Compound:** Carefully weigh out a desired amount of **UCL-TRO-1938** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.57 mg of **UCL-TRO-1938**.
- **Calculating Solvent Volume:** Use the following formula to calculate the required volume of DMSO: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
- **Dissolution:** Add the calculated volume of anhydrous DMSO to the vial containing the **UCL-TRO-1938** powder.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.^{[6][8]} Ensure the final solution is clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^{[1][8]}
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[1][3][10]}

2. Preparation of a Formulation for In Vivo Experiments

This protocol provides an example of how to prepare **UCL-TRO-1938** for in vivo administration, based on commonly used vehicle formulations. Note: The optimal formulation may vary depending on the animal model and route of administration.

Materials:

- **UCL-TRO-1938**
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% NaCl in sterile water)
- Sterile tubes

- Vortex mixer

Procedure for a 2.5 mg/mL Formulation^[8]:

- Prepare a Concentrated DMSO Stock: First, prepare a concentrated stock solution of **UCL-TRO-1938** in DMSO (e.g., 25 mg/mL).^[8]
- Vehicle Preparation (Example for 1 mL final volume): a. In a sterile tube, add 100 µL of the 25 mg/mL **UCL-TRO-1938** DMSO stock. b. Add 400 µL of PEG300 and mix thoroughly until the solution is clear.^[8] c. Add 50 µL of Tween-80 and mix again until the solution is clear.^[8] d. Add 450 µL of saline to bring the final volume to 1 mL. Mix thoroughly.^[8]
- Administration: This formulation should be prepared fresh before each use.

Safety Precautions

- **UCL-TRO-1938** is for research use only and not for human or veterinary use.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

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